

Physical and chemical properties of Allylpentafluorobenzene.

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Compound of Interest

Compound Name: Allylpentafluorobenzene

Cat. No.: B155225

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An In-depth Technical Guide to Allylpentafluorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Allylpentafluorobenzene**. It includes detailed experimental protocols, spectroscopic data, and safety information to support its application in research and development.

Core Physical and Chemical Properties

Allylpentafluorobenzene is a colorless liquid with a distinct aromatic odor. Its highly fluorinated structure imparts unique properties relevant to its use as a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[1]

Table 1: Physical and Chemical Properties of **Allylpentafluorobenzene**

Property	Value	Reference
Molecular Formula	C ₉ H ₅ F ₅	[2][3][4]
Molecular Weight	208.13 g/mol	[2][3]
Appearance	Colorless liquid	[1][5]
Density	1.358 g/mL at 25 °C	[2]
Boiling Point	148-149 °C	[2]
Refractive Index (n _{20/D})	1.427	[2]
Flash Point	43 °C (109.4 °F) - closed cup	[2]
CAS Number	1736-60-3	[2][3]
InChI Key	YBDBTBVNQQBHGJ-UHFFFAOYSA-N	[2]
SMILES	C=CCC1=C(F)C(F)=C(F)C(F)=C1F	[2]

Synthesis of Allylpentafluorobenzene

The primary synthetic route to **Allylpentafluorobenzene** is through a Grignard reaction. This involves the preparation of a pentafluorophenyl Grignard reagent, which is then reacted with an allyl halide.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol is adapted from established methods for the preparation of similar organofluorine compounds.[6]

Materials:

- Magnesium turnings
- Bromopentafluorobenzene
- Anhydrous diethyl ether

- Allyl bromide
- Iodine (crystal)
- Anhydrous Toluene
- Hydrochloric acid (10% aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Ice bath
- Separatory funnel
- Distillation apparatus

Procedure:

Part A: Preparation of Pentafluorophenylmagnesium Bromide

- Apparatus Setup: Assemble a dry three-necked flask equipped with a reflux condenser (with a drying tube), a dropping funnel, and a magnetic stir bar.
- Initiation: Place magnesium turnings in the flask. Add a small crystal of iodine.

- **Grignard Reagent Formation:** Add a solution of bromopentafluorobenzene in anhydrous diethyl ether dropwise from the dropping funnel to the magnesium turnings with vigorous stirring. The reaction is exothermic and may require initial gentle heating to start, after which the addition rate should be controlled to maintain a gentle reflux. An ice bath can be used to moderate the reaction.^{[7][8]}
- **Completion:** After the addition is complete, continue stirring for an additional hour to ensure the complete formation of the Grignard reagent. The resulting solution will typically be dark brown to black.^[6]

Part B: Reaction with Allyl Bromide

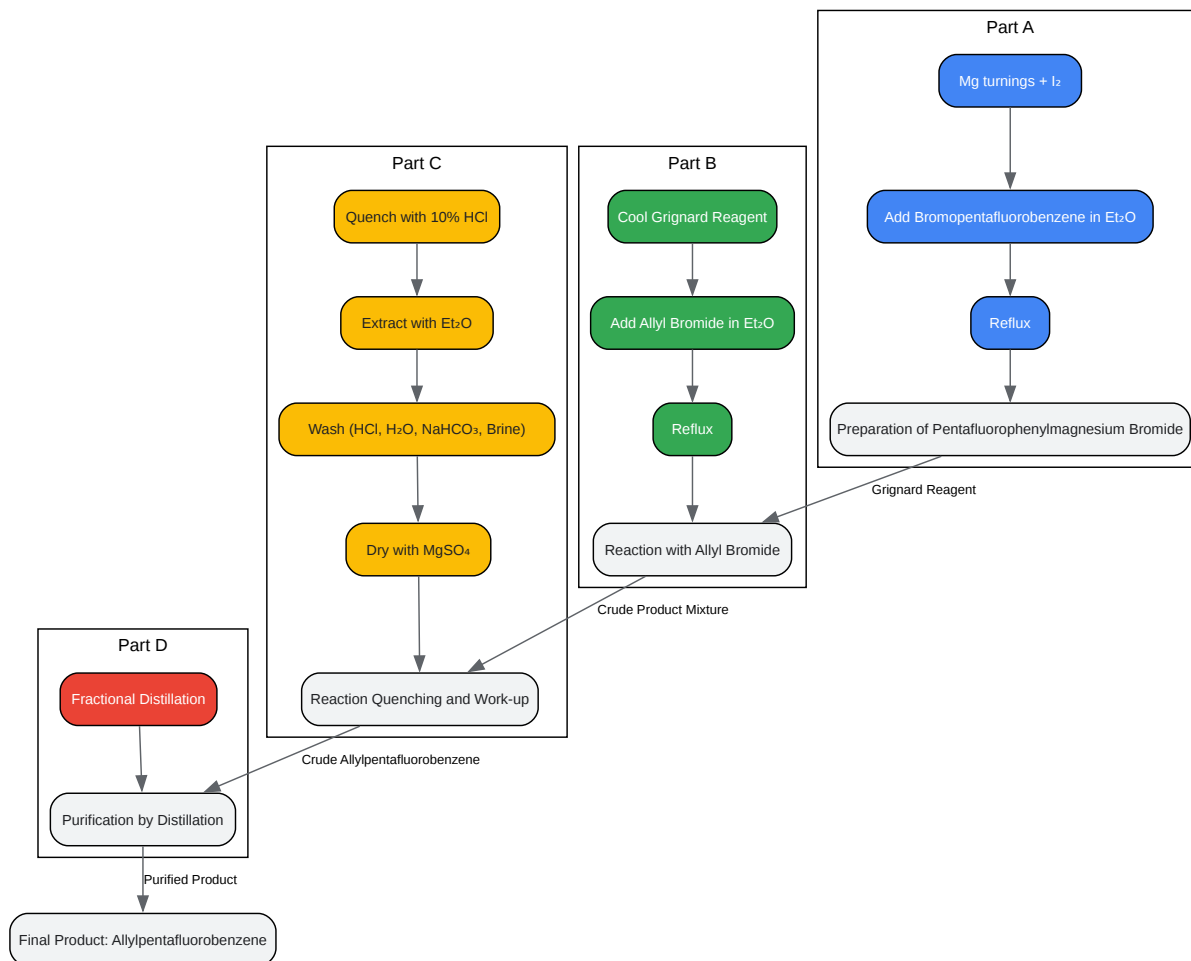
- **Addition of Allyl Bromide:** Cool the prepared Grignard reagent in an ice bath. Add a solution of allyl bromide in anhydrous diethyl ether dropwise from the dropping funnel with continuous stirring.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for one hour to ensure the reaction goes to completion.

Part C: Work-up and Purification

- **Quenching:** Cool the reaction mixture in an ice bath and slowly add 10% aqueous hydrochloric acid to quench the reaction and dissolve any remaining magnesium.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 10% HCl, water, saturated aqueous sodium bicarbonate solution, and finally with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the diethyl ether by rotary evaporation.
- **Purification by Distillation:** The crude product is purified by fractional distillation under atmospheric pressure.^[9] Collect the fraction boiling at 148-149 °C.

Synthesis Workflow Diagram

Synthesis of Allylpentafluorobenzene via Grignard Reaction

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **Allylpentafluorobenzene**.

Spectroscopic Data

The following sections detail the expected spectroscopic characteristics of **Allylpentafluorobenzene**, which are crucial for its identification and characterization.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **Allylpentafluorobenzene** is expected to show signals corresponding to the allyl group protons.

- Allylic Protons (-CH₂-): A doublet is expected in the region of 3.3-3.5 ppm.[\[1\]](#)
- Vinyl Protons (=CH₂): Two multiplets are expected in the region of 5.0-5.3 ppm.[\[1\]](#)
- Vinyl Proton (-CH=): A multiplet is expected in the region of 5.8-6.1 ppm.[\[1\]](#)

The splitting patterns will be complex due to coupling between the different protons of the allyl group.[\[10\]](#)[\[11\]](#)

¹⁹F NMR Spectroscopy

The ¹⁹F NMR spectrum is a key tool for characterizing fluorinated aromatic compounds. For **Allylpentafluorobenzene**, a complex multiplet pattern is expected due to the five non-equivalent fluorine atoms on the benzene ring.

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the aromatic ring and the allyl group.

Table 2: Predicted IR Absorption Bands for **Allylpentafluorobenzene**

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type	Reference
3080-3100	=C-H (vinyl)	Stretch	[12][13][14]
2920-2980	-C-H (allylic)	Stretch	[13]
1640-1650	C=C (alkene)	Stretch	[13]
1500-1600	C=C (aromatic ring)	Stretch	[12][13][14]
910-995	=C-H (vinyl)	Out-of-plane bend	[12][13][14]
1000-1300	C-F	Stretch	

Mass Spectrometry

The mass spectrum of **Allylpentafluorobenzene** shows a molecular ion peak (M⁺) at m/z = 208, corresponding to its molecular weight.[15]

Chemical Reactivity and Applications

Allylpentafluorobenzene is a valuable intermediate in organic synthesis. The allyl group can undergo various transformations such as oxidation, reduction, and addition reactions. The pentafluorophenyl group is a strong electron-withdrawing group, which influences the reactivity of the allyl moiety and the aromatic ring.

Potential Reactions and Applications:

- **Polymerization:** The allyl group can participate in polymerization reactions to form fluorinated polymers with unique thermal and chemical resistance properties.[1]
- **Heck and Suzuki Coupling:** The aromatic ring can potentially undergo cross-coupling reactions, although the high degree of fluorination can affect reactivity.[16][17][18][19][20][21][22][23][24][25]
- **Pharmaceutical and Agrochemical Synthesis:** It serves as a building block for introducing the pentafluorophenylallyl moiety into more complex molecules, which can enhance biological activity and metabolic stability.[1]

Safety and Handling

Allylpentafluorobenzene is a flammable liquid and should be handled with appropriate safety precautions.

- Hazards: Flammable liquid and vapor. Causes skin and serious eye irritation. May cause respiratory irritation.[2]
- Precautions: Keep away from heat, sparks, open flames, and hot surfaces. Use only in a well-ventilated area. Wear protective gloves, eye protection, and face protection.[2]
- Storage: Store in a well-ventilated place. Keep the container tightly closed.[2]

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this compound.

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Phone: (601) 213-4426

Email: info@benchchem.com